



Application Notes: Solubilizing EPZ011989 Hydrochloride for Cell-Based Assays

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Compound of Interest		
Compound Name:	EPZ011989 hydrochloride	
Cat. No.:	B10783833	Get Quote

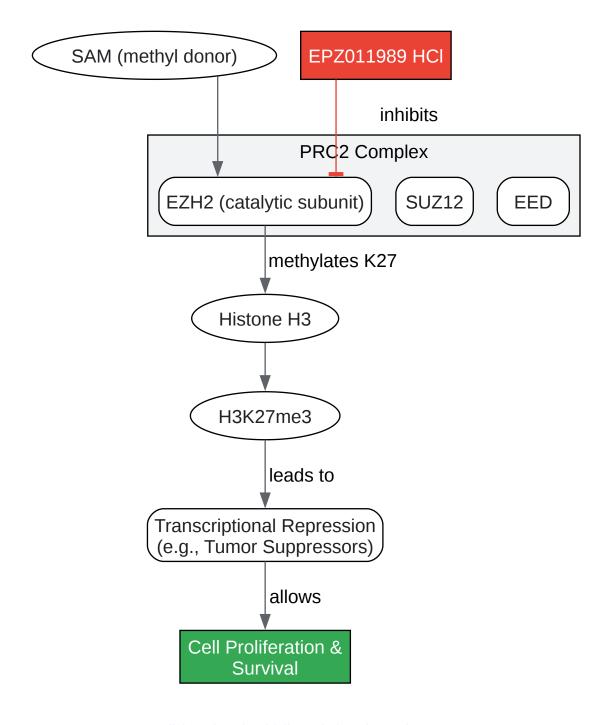
Introduction

EPZ011989 is a potent and selective inhibitor of the EZH2 (Enhancer of Zeste Homolog 2) methyltransferase.[1][2] As a functional enzymatic component of the Polycomb Repressive Complex 2 (PRC2), EZH2 is responsible for the methylation of histone H3 at lysine 27 (H3K27), a key epigenetic modification that leads to transcriptional repression.[3][4][5] Dysregulation of EZH2 activity is implicated in various cancers, making it a significant therapeutic target.[5][6] **EPZ011989 hydrochloride** is the salt form of this inhibitor, designed to offer favorable properties for research applications. It equipotently inhibits both wild-type and mutant forms of EZH2 with a Ki (inhibition constant) of less than 3 nM.[7][8][9] This document provides detailed protocols for the solubilization and use of **EPZ011989 hydrochloride** in cell-based assays.

Mechanism of Action

EPZ011989 selectively targets the SET domain of EZH2, the catalytic subunit of the PRC2 complex.[3] By inhibiting EZH2, it prevents the trimethylation of H3K27 (H3K27me3).[3] This leads to the derepression of PRC2 target genes, which can include tumor suppressors.[3] The inhibition of H3K27me3 has been shown to reduce the proliferation of cancer cells and inhibit tumor growth in preclinical models.[2][3]





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Caption: Mechanism of EZH2 inhibition by EPZ011989 hydrochloride.

Data Presentation

Chemical and Physical Properties



Property	Value	Reference
Molecular Formula	C35H51N5O4·HCl	[8]
Molecular Weight	642.27 g/mol	[8]
Target	EZH2 (wild-type and mutant)	[1]
Ki	<3 nM	[1][7][9]
Cellular IC50 (H3K27 methylation)	94 nM	[7]

Solubility Data

Solvent	Concentration	Comments	Reference
DMSO	5 mg/mL (~7.78 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[8]
DMSO	3.8 mg/mL (6.27 mM)	Sonication is recommended to aid dissolution.	[1]
Ethanol	100 mg/mL (~165.07 mM)	Sonication is recommended to aid dissolution.	[1][8]
Water	Insoluble	-	[8]

Experimental Protocols

1. Preparation of Stock Solutions

It is critical to prepare concentrated stock solutions in an appropriate organic solvent, which can then be diluted to the final concentration in cell culture medium.

Materials:



- EPZ011989 hydrochloride powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene microcentrifuge tubes
- Vortex mixer and sonicator

Procedure for 10 mM DMSO Stock Solution:

- Calculation: To prepare a 10 mM solution, dissolve 6.42 mg of EPZ011989 hydrochloride (MW: 642.27 g/mol) in 1 mL of anhydrous DMSO. Adjust the mass and volume as needed for your experimental scale.
- Weighing: Carefully weigh the required amount of EPZ011989 hydrochloride powder in a sterile microcentrifuge tube.
- Dissolving: Add the calculated volume of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the solution in a water bath for short intervals until it becomes clear.[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles.[9][10] Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[9][10]
- 2. Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM EPZ011989 hydrochloride stock solution in DMSO
- Sterile, pre-warmed cell culture medium appropriate for your cell line

Procedure:

Thawing: Thaw an aliquot of the 10 mM stock solution at room temperature.

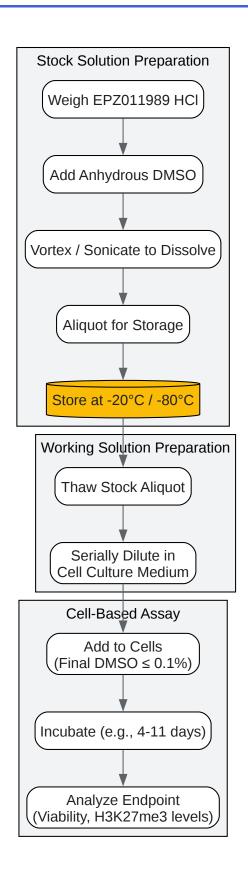






- Dilution: Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the desired final concentrations (e.g., 0.1 μM to 10 μM).[7]
- DMSO Concentration Control: Ensure the final concentration of DMSO in the culture medium is kept low (typically ≤ 0.1%) to prevent solvent-induced cytotoxicity.[10] Prepare a vehicle control with the same final concentration of DMSO to treat control cells.
- Application: Add the final working solution to your cell cultures immediately after preparation.
 Gently mix the plate to ensure even distribution.





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Caption: Experimental workflow for preparing and using EPZ011989 HCl.

Methodological & Application



3. Example Cell-Based Assay: Proliferation and Viability

This protocol is adapted for assessing the long-term effects of EPZ011989 on cancer cell proliferation.

Cell Lines:

- WSU-DLCL2 (human B cell lymphoma, EZH2 Y641F mutant)[11]
- Kasumi-1, MOLM-13, MV4-11 (AML cell lines, wild-type EZH2)[8]

Procedure:

- Cell Plating: Plate exponentially growing cells in triplicate in 96-well plates at a density appropriate for long-term culture (e.g., 2,000-5,000 cells/well).
- Treatment: Prepare working solutions of **EPZ011989 hydrochloride** at various concentrations (e.g., a range from 0.01 μ M to 10 μ M). Add the solutions to the cells. Include a DMSO-only vehicle control.
- Incubation: Incubate the cells for an extended period, typically 7 to 11 days, as the effects of EZH2 inhibition on cell proliferation are often delayed.[7][8] Replace the medium with freshly prepared compound-containing medium every 3-4 days.[8]
- Analysis: Determine the viable cell number at various time points using a suitable method, such as the Guava ViaCount assay or a resazurin-based assay (e.g., CellTiter-Blue).
- Data Interpretation: The lowest concentration that causes a significant cytotoxic or cytostatic
 effect is often reported as the Lowest Cytotoxic Concentration (LCC).[11] For WSU-DLCL2
 cells, the reported LCC is approximately 208 nM.[11]

Safety Precautions

EPZ011989 hydrochloride is a bioactive compound. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the powder and solutions. Handle the compound in a chemical fume hood. Refer to the Safety Data Sheet (SDS) for complete safety information.



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